

fiche de données de sécurité cyanure de cuivre

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Identification et Classification des Dangers

Le **cyanure de cuivre(I)**, également connu sous le nom de cyanure cuivreux, est une substance solide poudreuse de couleur blanche à variée.[1][2] Il est identifié par les numéros suivants :

- N° CAS : 544-92-3[2][3]
- N° CE : 208-883-6[2][3]
- N° UN : 1587[1][4]
- Formule Moléculaire : CuCN[1][3]

Le produit est classé comme extrêmement dangereux selon le Système Général Harmonisé (SGH) de classification et d'étiquetage des produits chimiques. La mention d'avertissement associée est "Danger".[2]

Classification SGH :

- Toxicité aiguë (Orale), Catégorie 2 (H300 : Mortel en cas d'ingestion)[2]
- Toxicité aiguë (Cutanée), Catégorie 1 (H310 : Mortel par contact cutané)[2]
- Toxicité aiguë (Inhalation), Catégorie 2 (H330 : Mortel par inhalation)[2]

- Toxicité aiguë pour le milieu aquatique, Catégorie 1 (H400 : Très toxique pour les organismes aquatiques)[2][5]
- Toxicité chronique pour le milieu aquatique, Catégorie 1 (H410 : Très toxique pour les organismes aquatiques, entraîne des effets néfastes à long terme)[2][5]
- Danger supplémentaire : EUH032 - Au contact d'un acide, dégage un gaz très toxique (cyanure d'hydrogène).[6]

Les pictogrammes de danger correspondants sont GHS06 (tête de mort sur deux tibias) et GHS09 (environnement).[2]

Données Physico-chimiques et Toxicologiques

Les données quantitatives sont essentielles pour évaluer les risques. Les tableaux ci-dessous résument les propriétés clés.

Tableau 1 : Propriétés Physiques et Chimiques

Propriété	Valeur	Source
État Physique	Solide, poudreux	[1]
Couleur	Blanc	[2]
Masse Molaire	89.56 g/mol	[1][3]
Point de Fusion	474 - 475 °C	[1][2]
Densité	2.92 g/mL à 20 °C	[1]
Solubilité dans l'eau	Insoluble	[1]
pH	11 - 12	[2]

Tableau 2 : Limites d'Exposition Professionnelle

Organisation/Réglementation	Limite (TWA - 8h)	Commentaire	Source
OSHA (USA)	5 mg/m ³	Exprimé en CN (cyanure)	
CNESST (Québec)	25 mg/m ³	DIVS (Danger immédiat pour la vie et la santé), exprimé en CN	[1]

Protocoles d'Urgence et de Manipulation

Une méthodologie stricte est impérative lors de la manipulation du **cyanure de cuivre(I)**.

Méthodologie des Premiers Secours

En cas d'exposition, une action immédiate est cruciale. Toujours montrer la fiche de données de sécurité au médecin traitant.

- Inhalation : Transporter la personne à l'air frais. Si la personne ne respire pas, pratiquer la respiration artificielle. Consulter immédiatement un médecin.[6]
- Contact Cutané : Retirer immédiatement les vêtements contaminés. Laver la peau abondamment avec de l'eau et du savon. Conduire la victime à l'hôpital sans délai.[7]
- Contact Oculaire : Rincer les yeux avec de l'eau par mesure de précaution.
- Ingestion : Rincer la bouche avec de l'eau si la personne est consciente. Ne jamais rien administrer par la bouche à une personne inconsciente. Consulter immédiatement un médecin ou un centre antipoison.

Protocole en cas de Déversement Accidentel

- Précautions Individuelles : Éviter tout contact avec la substance. Ne pas respirer les poussières. Assurer une ventilation adéquate et évacuer la zone de danger. Le personnel intervenant doit être qualifié et porter un équipement de protection complet.[5][7]

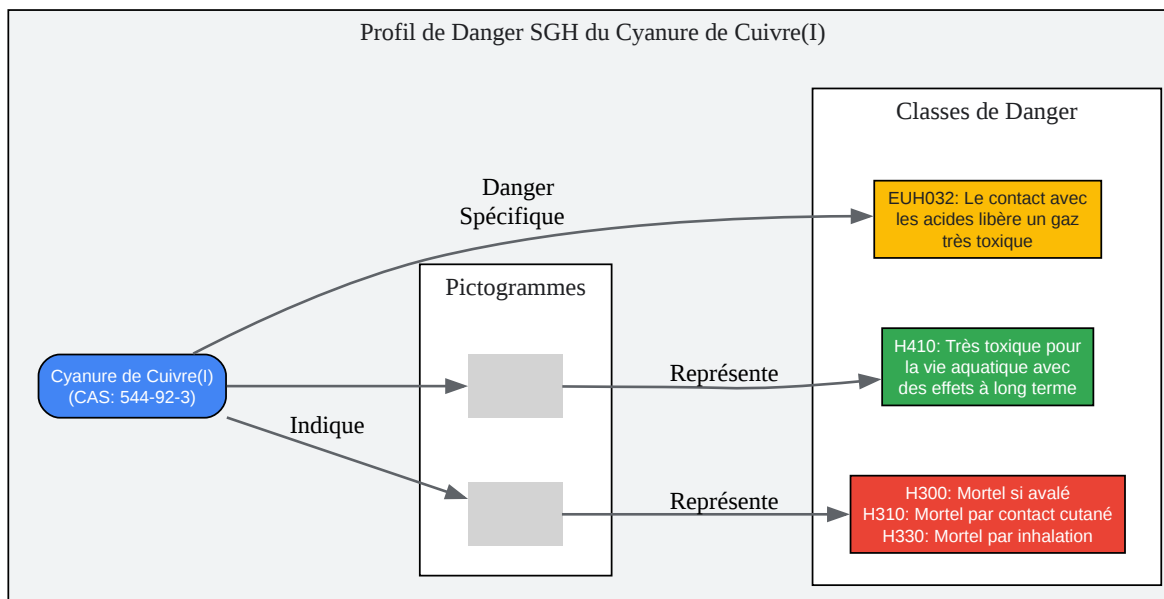
- Précautions Environnementales : Empêcher le produit de pénétrer dans les égouts ou les cours d'eau.[5][7]
- Méthodes de Nettoyage : Ramasser le produit déversé en utilisant des techniques qui minimisent la génération de poussière (par exemple, balayage ou pelletage). Placer les résidus dans un conteneur hermétique et étiqueté pour l'élimination.[1][5]

Procédure de Manipulation et de Stockage

- Manipulation : Manipuler sous une hotte de laboratoire. Éviter la formation de poussière et d'aérosols. Éviter tout contact avec la peau, les yeux et les vêtements.[5][6] Porter un équipement de protection individuelle approprié, incluant des gants de protection, des vêtements de protection et une protection respiratoire si la ventilation est insuffisante.[2]
- Stockage : Conserver les contenants hermétiquement fermés dans un endroit sec, frais et bien ventilé.[5][6] Stocker à l'écart des acides et de l'eau.[6] Le lieu de stockage doit être sécurisé et accessible uniquement aux personnes qualifiées ou autorisées.[6]

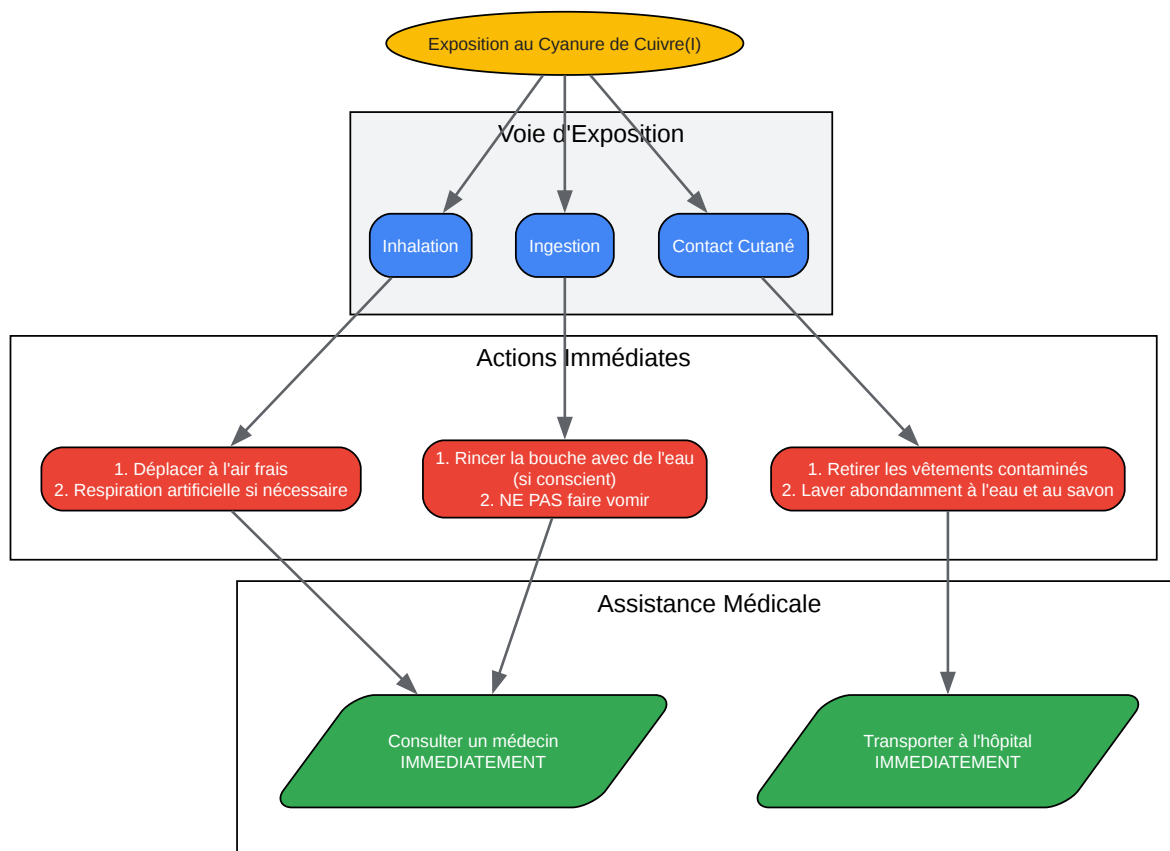
Visualisations des Flux de Travail

Les diagrammes suivants illustrent les relations logiques et les flux de travail pour la gestion de la sécurité du **cyanure de cuivre(I)**.



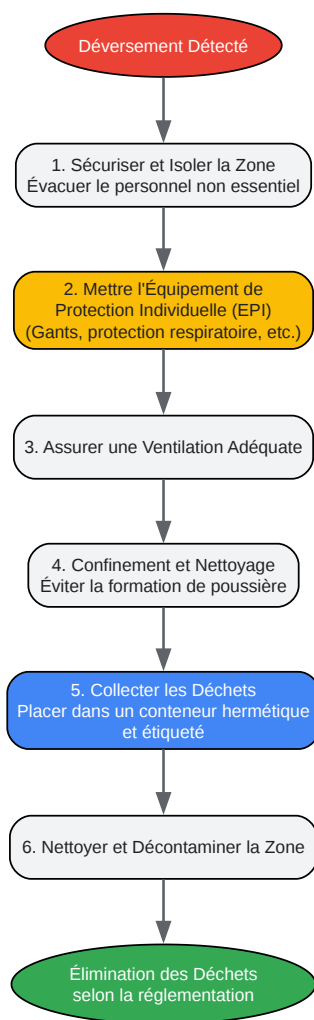
[Click to download full resolution via product page](#)

Légende 1: Profil de danger SGH pour le **Cyanure de Cuivre(I)**.



[Click to download full resolution via product page](#)

Légende 2: Flux de travail pour la réponse d'urgence en premiers secours.



[Click to download full resolution via product page](#)

Légende 3: Protocole de gestion en cas de déversement accidentel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fiche complète - CNESST [reptox.cnesst.gouv.qc.ca]
- 2. thommen-furler.ch [thommen-furler.ch]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Fiche complète - CNESST [reptox.cnesst.gouv.qc.ca]
- 5. synquestlabs.com [synquestlabs.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [fiche de données de sécurité cyanure de cuivre]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202555#fiche-de-donn-es-de-s-curit-cyanure-de-cuivre]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com